

2-Bromo-6-fluorobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzotrifluoride

Cat. No.: B1333229

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An in-depth analysis of **2-Bromo-6-fluorobenzotrifluoride**, a compound of interest in chemical research and development, necessitates a clear understanding of its fundamental molecular properties. This technical guide provides core data and a conceptual representation of its molecular components for researchers, scientists, and drug development professionals.

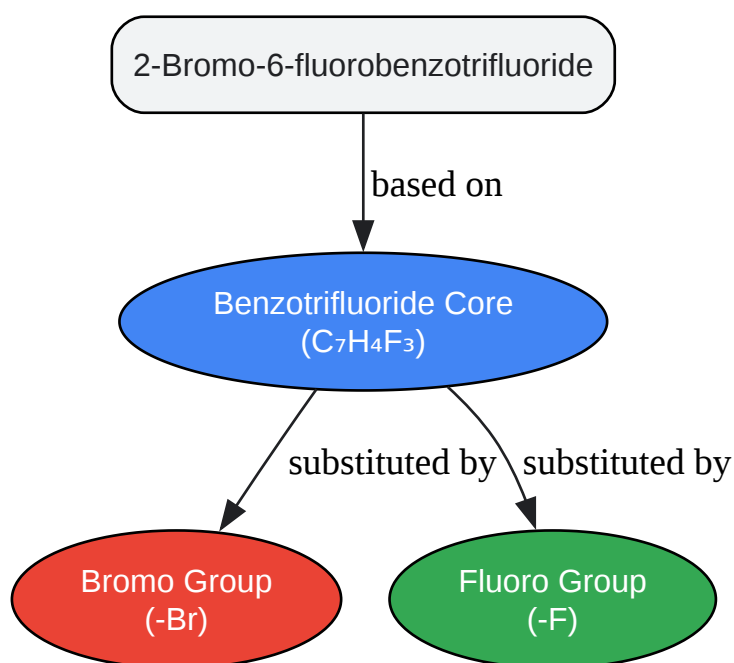
Molecular and Physical Properties

The foundational characteristics of **2-Bromo-6-fluorobenzotrifluoride** are summarized below. This data is essential for experimental design, chemical synthesis, and regulatory documentation.

Property	Value
Molecular Formula	C ₇ H ₃ BrF ₄ [1] [2] [3]
Molecular Weight	243.00 g/mol [1] [2] [4] [5]
CAS Number	261951-85-3 [1] [2] [3]
Physical State	Clear liquid [1]
Purity	Typically ≥97% [1] [3]
Synonyms	1-Bromo-3-fluoro-2-(trifluoromethyl)benzene, 2-Bromo-α,α,α,6-tetrafluorotoluene, 3-Fluoro-2-(trifluoromethyl)bromobenzene [3]

Conceptual Molecular Structure

To visualize the logical relationship between the primary structural components of **2-Bromo-6-fluorobenzotrifluoride**, the following diagram illustrates the core benzoyl ring and its key substitutions.



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Caption: Logical relationship of **2-Bromo-6-fluorobenzotrifluoride**'s components.

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References

- 1. labproinc.com [labproinc.com]
- 2. scbt.com [scbt.com]
- 3. calpaclab.com [calpaclab.com]

- 4. 261951-85-3 | 2-Bromo-6-fluorobenzotrifluoride - Alachem Co., Ltd. [alachem.co.jp]
- 5. 2-Bromo-5-fluorobenzotrifluoride | C₇H₃BrF₄ | CID 520983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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